

# An In-depth Technical Guide to 7-Bromochroman-4-one

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## Compound of Interest

Compound Name: 7-Bromochroman-4-one

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This technical guide provides a comprehensive overview of **7-Bromochroman-4-one**, a heterocyclic building block of significant interest in medicinal chemistry and organic synthesis. This document details its core physical and chemical properties, safety information, and a proven experimental protocol for its synthesis.

## Core Compound Identification

Identifier	Value
Compound Name	7-Bromochroman-4-one
Synonyms	7-bromo-2,3-dihydrochromen-4-one, 7-bromo-3,4-dihydro-2H-1-benzopyran-4-one
CAS Number	18442-22-3[1][2][3]
Molecular Formula	C <sub>9</sub> H <sub>7</sub> BrO <sub>2</sub> [1][2][4]

## Physicochemical Data

A summary of the key physical and chemical properties of **7-Bromochroman-4-one** is presented below. These predicted and experimental values are crucial for handling, storage, and application in a laboratory setting.

Property	Value	Source
Molecular Weight	227.05 g/mol	PubChem
Appearance	White to yellow solid	ChemicalBook[1][5]
Boiling Point	336.6 ± 42.0 °C at 760 mmHg	Predicted[1][2][5]
Density	1.621 ± 0.06 g/cm³	Predicted[1][2][5]
Flash Point	157.4 ± 27.9 °C	Predicted[2]
Storage Temperature	2-8°C	ChemicalBook[1][5]
LogP	2.88	Predicted[2]
Topological Polar Surface Area	26.3 Å²	PubChem

## Safety and Hazard Information

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **7-Bromochroman-4-one** is associated with the following hazards.[4]

- Pictogram: Warning
- Hazard Statements:
  - H302: Harmful if swallowed.[4]
  - H315: Causes skin irritation.[4]
  - H317: May cause an allergic skin reaction.[4]
  - H319: Causes serious eye irritation.[4]
  - H335: May cause respiratory irritation.[4]

Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood.

# Experimental Protocols: Synthesis of 7-Bromochroman-4-one

This compound is utilized as an intermediate in research and development.[5] A common and effective method for its synthesis is via the catalytic hydrogenation of 7-Bromo-benzopyrone (also known as 7-Bromochromone).[1][5][6]

## Objective:

To synthesize **7-Bromochroman-4-one** by hydrogenation of 7-Bromo-benzopyrone using Wilkinson's catalyst.

## Materials:

- 7-Bromo-benzopyrone
- Ethanol (Solvent)
- Wilkinson's catalyst (Rhodium(I) tris(triphenylphosphine) chloride,  $[\text{Rh}(\text{PPh}_3)_3\text{Cl}]$ )
- Hydrogen gas ( $\text{H}_2$ )
- High-pressure reaction vessel

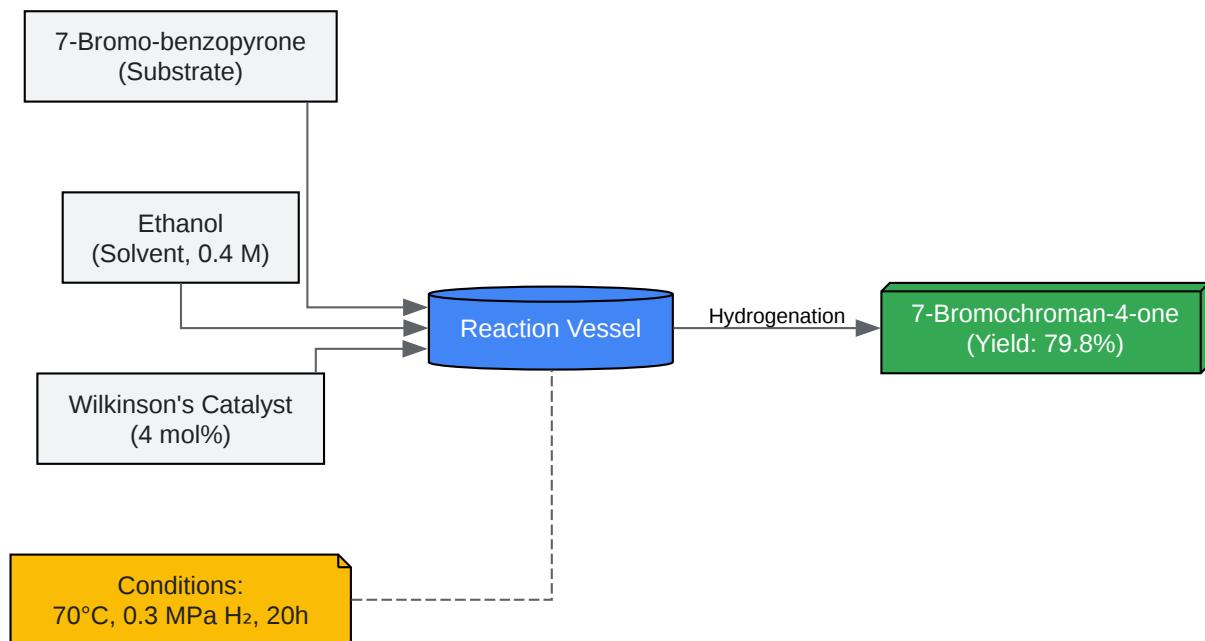
## Methodology:

The synthesis is achieved through the following optimized reaction conditions which have been reported to yield approximately 79.8%.[1][5][6]

- Reactant Preparation: Prepare a solution of 7-Bromo-benzopyrone in ethanol at a concentration of  $0.4 \text{ mol}\cdot\text{L}^{-1}$ .
- Catalyst Addition: Add Wilkinson's catalyst ( $[\text{Rh}(\text{PPh}_3)_3\text{Cl}]$ ) to the solution. The catalyst loading should be 4 mol% relative to the 7-Bromo-benzopyrone substrate.
- Reaction Conditions:
  - Transfer the mixture to a suitable high-pressure reaction vessel.

- Pressurize the vessel with hydrogen gas to 0.3 MPa.
- Heat the reaction mixture to 70°C.
- Reaction Time: Maintain these conditions with stirring for 20 hours.
- Work-up and Isolation: Upon completion, the reaction mixture is cooled, and the solvent is removed under reduced pressure. The crude product can then be purified using standard techniques such as column chromatography or recrystallization to yield pure **7-Bromochroman-4-one**.
- Confirmation: The structure of the final product should be confirmed by analytical methods such as  $^1\text{H}$  NMR and Mass Spectrometry (MS).[1][5][6]

Below is a diagram illustrating the workflow for the synthesis of **7-Bromochroman-4-one**.



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Caption: Synthesis workflow for **7-Bromochroman-4-one**.

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